Technical Guide: Handling & Storage of Methyl 2-bromo-3-methoxybenzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 2-bromo-3-methoxybenzoate*
CAS No.:	*59453-47-3*
Cat. No.:	*B2706029*

Get Quote

Chemical Identity & Physicochemical Profile

Understanding the physical state and reactivity of this isomer is the foundation of safe handling. Unlike its liquid analogs (e.g., methyl 2-bromo-3-methylbenzoate), the 2-bromo-3-methoxy substitution pattern often yields a crystalline solid or a low-melting semi-solid due to steric locking between the ortho-bromo and meta-methoxy groups.

© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	Methyl 2-bromo-3-methoxybenzoate
CAS Number	59453-47-3
Molecular Formula	$C_9H_9BrO_3$
Molecular Weight	245.07 g/mol
Physical State	Typically Off-white Solid or Viscous Oil (purity dependent)
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol; Insoluble in Water
Key Reactivity	Susceptible to hydrolysis (ester group) and Pd-catalyzed coupling (aryl bromide)

Risk Assessment & Toxicology (GHS Classification)

Rationale: While specific toxicological data for this exact isomer is limited, "Read-Across" methodology from structurally similar analogs (e.g., Methyl 2-bromo-5-methoxybenzoate) dictates a conservative safety approach.

Signal Word:WARNING

© 2026 BenchChem. All rights reserved.

Hazard Category	H-Code	Hazard Statement	Mechanism of Action
Acute Toxicity (Oral)	H302	Harmful if swallowed.	Systemic absorption via GI tract; potential metabolic activation.
Skin Irritation	H315	Causes skin irritation.	Lipophilic nature allows dermal penetration; alkylating potential.
Eye Irritation	H319	Causes serious eye irritation.[1]	Direct mucosal damage from hydrolysis products (acid/methanol).
STOT - SE	H335	May cause respiratory irritation.[1]	Inhalation of dust/aerosols irritates the upper respiratory tract.

Strategic Handling Protocols

Expertise Note: The primary risk during handling is not just exposure, but cross-contamination and moisture introduction, which degrades the ester functionality.

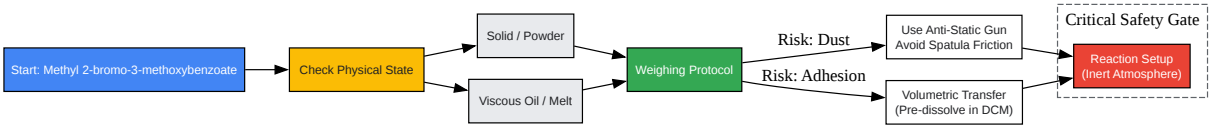
A. Engineering Controls & PPE

- Containment: All weighing and transfer operations must occur inside a certified chemical fume hood.
- Glove Selection: Use Nitrile (minimum 0.11 mm thickness). For prolonged usage or solution handling, double-gloving is recommended to prevent permeation by the organic solvent carrier.
- Respiratory: If handling large quantities of powder outside a hood (not recommended), use a P95/P100 particulate respirator.

B. Operational Workflow (Visualized)

© 2026 BenchChem. All rights reserved.

The following diagram illustrates the decision logic for safe handling based on the compound's physical state.



Click to download full resolution via product page

Caption: Decision tree for handling solid vs. liquid forms to minimize exposure and loss.

Storage Architecture & Stability

Trustworthiness: Improper storage leads to hydrolysis, generating 2-bromo-3-methoxybenzoic acid, which can alter stoichiometric calculations in subsequent coupling reactions.

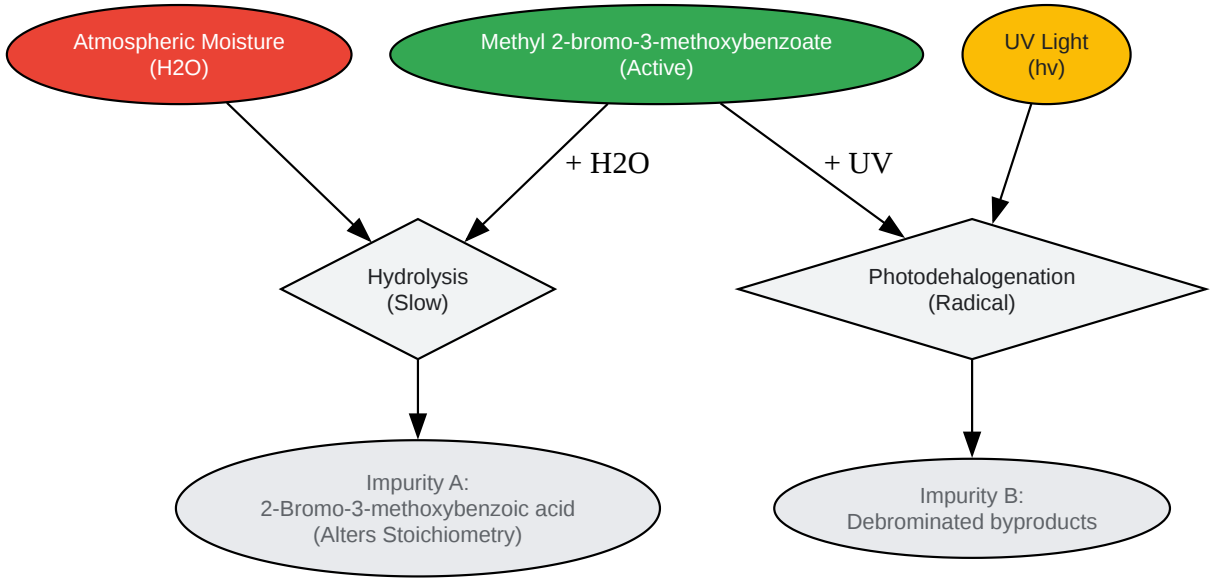
Storage Matrix

Parameter	Requirement	Scientific Rationale
Temperature	2°C to 8°C (Refrigerated)	Retards ester hydrolysis and thermal decomposition.
Atmosphere	Inert Gas (Argon/Nitrogen)	Prevents moisture ingress; the ester bond is moisture-sensitive over time.
Container	Amber Glass with Teflon-lined cap	Protects from UV degradation (aryl bromides are photosensitive).
Segregation	Acids & Oxidizers	Isolate from strong bases (induces saponification) and oxidizers.

Degradation Pathway (Visualized)

© 2026 BenchChem. All rights reserved.

Understanding how the molecule fails ensures you can detect bad batches.



Click to download full resolution via product page

Caption: Primary degradation pathways. Moisture leads to acid formation; light leads to debromination.

Emergency Response Protocols

- Eye Contact: Immediately flush with water for 15 minutes. The methoxy/bromo combination can cause severe irritation; do not use neutralizing agents.
- Skin Contact: Wash with soap and water.[1] Do not use ethanol, as it may enhance transdermal absorption of the lipophilic ester.
- Spill Cleanup:
  - Evacuate area if dust is airborne.
  - Adsorb liquid spills with Vermiculite or Sand.
  - For solid spills, use a wet wipe to prevent dust generation.

© 2026 BenchChem. All rights reserved.

- Dispose of as Halogenated Organic Waste.

References

- PubChem. (2025).[2] **Methyl 2-bromo-3-methoxybenzoate** (Compound).[3][4][5][6][7][8][9] National Library of Medicine. Retrieved from [Link]

- Bononi, G., et al. (2021). Optimization of a benzoylpiperidine class identifies a highly potent and selective reversible monoacylglycerol lipase (MAGL) inhibitor. European Journal of Medicinal Chemistry. (Describes synthesis and use of the compound). Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. fishersci.ca [fishersci.ca]
- 2. Methyl 2-bromo-4-methoxybenzoate | C9H9BrO3 | CID 15110997 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 91659-00-6|2,4-Dibromo-3-hydroxybenzoic acid|BLD Pharm [bldpharm.com]
- 4. Speciality Chemicals – GMR Pharma [gmrpharma.com]
- 5. 59453-47-3 | Methyl 2-bromo-3-methoxybenzoate | Ambeed.com [ambeed.com]
- 6. 1159512-47-6|Methyl 2-bromo-3-(trifluoromethoxy)benzoate|BLD Pharm [bldpharm.com]
- 7. providechemical.com [providechemical.com]
- 8. lookchem.com [lookchem.com]
- 9. PubChemLite - Methyl 2-bromo-3-methoxybenzoate (C9H9BrO3) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Technical Guide: Handling & Storage of Methyl 2-bromo-3-methoxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2706029/docs#technical-guide-handling-storage-of-methyl-2-bromo-3-methoxybenzoate]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.